

Physicochemical properties of Dipropanoic acid isomers

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Compound of Interest

Compound Name: *Dipropanoic acid*

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An In-depth Technical Guide to the Physicochemical Properties of **Dipropanoic Acid** Isomers
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physicochemical properties of the isomers of **dipropanoic acid**, which are more formally known as dimethylglutaric acids. With a shared molecular formula of $C_7H_{12}O_4$ and a molecular weight of 160.17 g/mol, these structural isomers exhibit distinct properties that are critical for applications in drug development, materials science, and organic synthesis.^{[1][2][3][4]} This document summarizes key quantitative data, details common experimental protocols for their determination, and provides a visual representation of their structural diversity.

Comparative Physicochemical Data

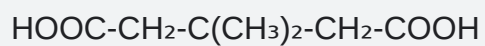
The arrangement of the two methyl groups on the glutaric acid backbone significantly influences the intermolecular forces and, consequently, the physical properties of each isomer. The following table summarizes the key physicochemical data for the primary isomers of **dipropanoic acid**.

Property	2,2-Dimethylglutaric Acid	2,3-Dimethylglutaric Acid	2,4-Dimethylglutaric Acid	3,3-Dimethylglutaric Acid
CAS Number	681-57-2[5]	Varies by stereoisomer	2121-67-7[1]	4839-46-7[6][7]
Molecular Weight (g/mol)	160.17[2][8]	160.17[3]	160.17[1][9]	160.17[4][6]
Melting Point (°C)	82-86[5][10]	Not Available	104-108[1]	100-103.5[4][6][7][11]
Boiling Point (°C)	Not Available	Not Available	300.4 (at 760 mmHg)[1]	Not Available
logP (Octanol-Water Partition Coefficient)	0.7 (Computed) [8]	0.6 (Computed) [3]	0.7 (Computed) [9]	0.4 (Computed) [4]
Appearance	White crystalline solid[2][10]	Not Available	Light beige powder[9]	White crystalline powder[4]

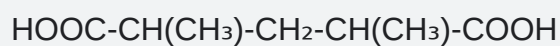
Structural Isomerism of Dipropanoic Acid

The structural variations among the dimethylglutaric acid isomers are visualized in the diagram below. The positioning of the methyl groups along the pentanedioic acid chain is the defining feature of each isomer.

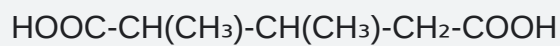
3,3-Dimethylglutaric Acid



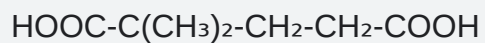
2,4-Dimethylglutaric Acid

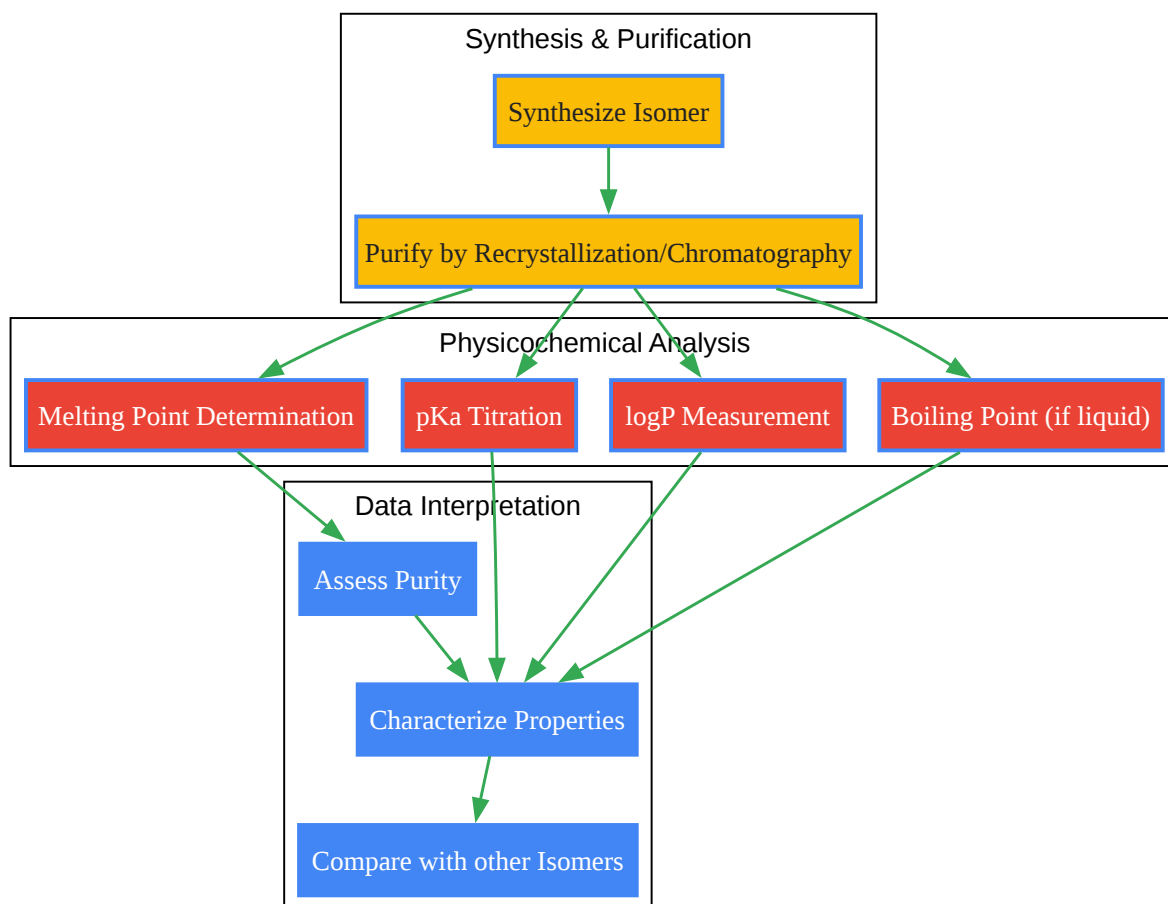


2,3-Dimethylglutaric Acid



2,2-Dimethylglutaric Acid





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